

molecular formula and weight of 3-Sulfopropyl acrylate

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Compound of Interest

Compound Name: 3-Sulfopropyl acrylate

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An In-depth Technical Guide to 3-Sulfopropyl Acrylate

This technical guide provides a comprehensive overview of **3-Sulfopropyl Acrylate** (SPA), a functional monomer, and its prevalent potassium salt form. It is intended for researchers, scientists, and professionals in drug development and polymer chemistry, detailing its chemical properties, synthesis, and applications, particularly in the biomedical field.

Core Properties and Specifications

3-Sulfopropyl acrylate is an acrylic monomer that is often utilized in its potassium salt form (**3-Sulfopropyl acrylate** potassium salt or SPAK) for various applications. The introduction of the sulfonate group imparts unique properties, such as high polarity and water solubility, to the polymers derived from it.

Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for both **3-Sulfopropyl acrylate** and its potassium salt are summarized in the table below.

Property	3-Sulfopropyl Acrylate	3-Sulfopropyl Acrylate Potassium Salt
Molecular Formula	C6H10O5S ^[1]	C6H9KO5S ^{[2][3][4]}
Molecular Weight	194.21 g/mol ^[1]	232.30 g/mol ^{[2][4][5]}
CAS Number	39121-78-3 ^[1]	31098-20-1 ^{[2][3][4]}
Appearance	-	White to almost white or yellowish powder/crystal ^{[2][3]}
Melting Point	-	302 °C (decomposes) ^[2]
Purity	-	≥ 96-98% ^{[2][3][5]}
Topological Polar Surface Area	89.1 Å ² ^[1]	91.9 Å ² ^[2]
Hydrogen Bond Acceptor Count	-	5 ^[2]
Exact Mass	194.02489459 Da ^[1]	231.98077604 g/mol ^[2]

Applications in Research and Development

3-Sulfopropyl acrylate and its derivatives are instrumental in the synthesis of functional polymers with a wide range of applications.

- **Hydrogel Formation:** The potassium salt is a key monomer in the creation of superabsorbent and superporous polymer hydrogels.^{[2][6]} These hydrogels exhibit excellent mechanical resilience, high compressibility, and controlled swelling behavior.^[7]
- **Biomedical Applications:** Due to their biocompatibility, antimicrobial properties, and resistance to rheological stress, hydrogels based on SPAK are extensively explored for biomedical uses.^{[7][8][9][10]} This includes drug delivery systems, where the sulfonate groups can facilitate ion exchange-controlled release of therapeutic agents.^{[7][10][11]} They are also investigated for use as lubricating coatings and in wound dressings.^[8]
- **Polymer Modification:** SPAK is used to introduce polar sites into polymer chains, which can enhance properties like water dispersibility, adhesion, and antistatic characteristics.^{[4][6]}

- Industrial Uses: In various industries, it serves as an emulsifying, dispersing, and stabilizing agent in formulations for cosmetics, personal care products, and textiles.[3] It is also being researched for wastewater treatment applications.[3]

Experimental Protocols

A common application of **3-Sulfopropyl acrylate** potassium salt is in the synthesis of hydrogels. The following is a detailed methodology for the preparation of a polyelectrolyte hydrogel.

Synthesis of 3-Sulfopropyl Acrylate Potassium-Based Hydrogel

This protocol is based on the free radical polymerization of **3-sulfopropyl acrylate** potassium salt (referred to as AESO3 in the source literature) with a crosslinker.[7][8]

Materials:

- 3-Sulfopropyl acrylate** potassium salt (AESO3)
- Poly(ethylene glycol) diacrylate (PEGDA, Mn = 575) as a crosslinker
- Ammonium persulfate (APS) as an initiator
- N,N,N',N'-tetramethylethylenediamine (TMEDA) as a catalyst
- Ultrapure water

Procedure:

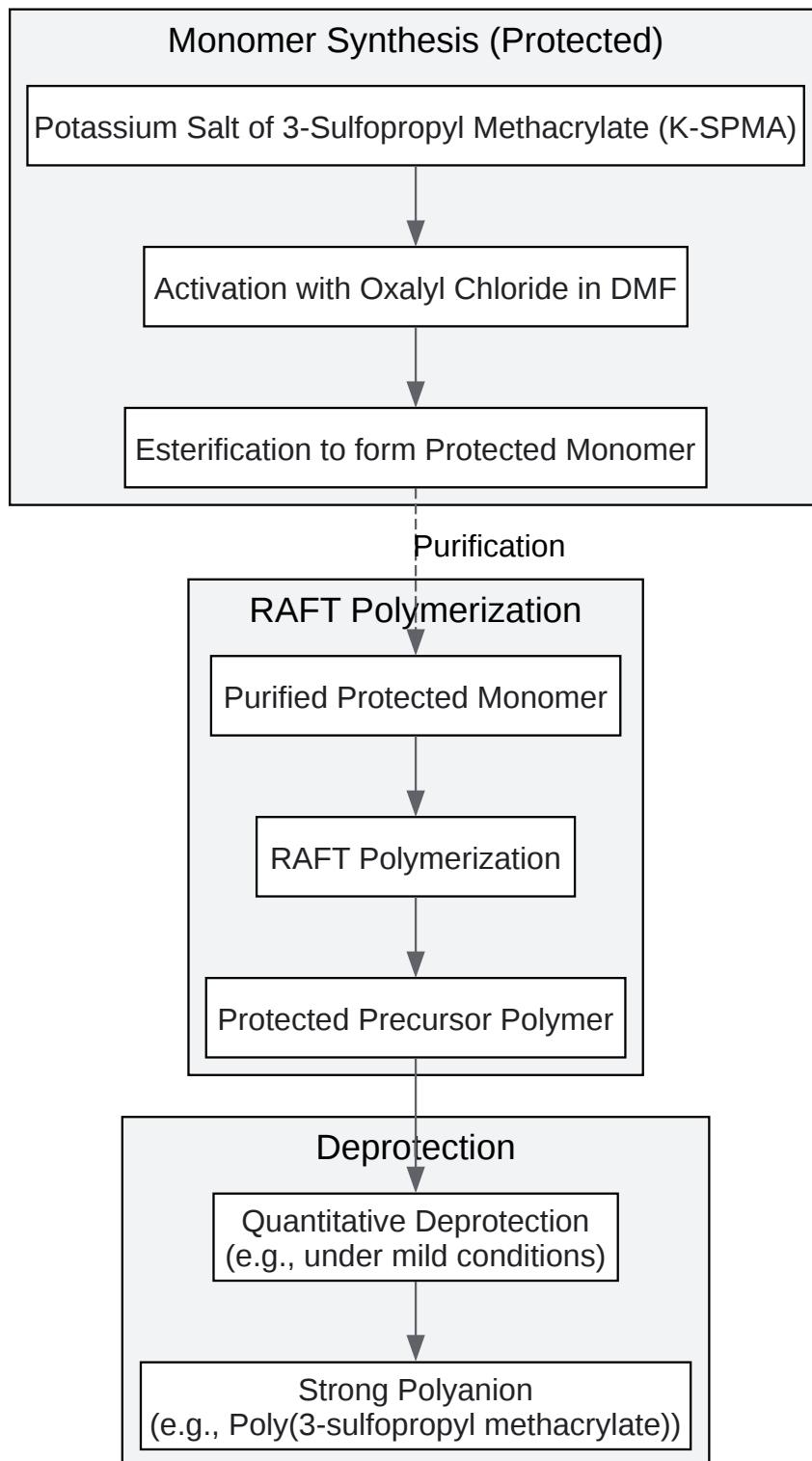
- Monomer Solution Preparation: Dissolve **3-sulfopropyl acrylate** potassium salt (AESO3) and PEGDA (2 mol%) in ultrapure water. The ratio of AESO3 to PEGDA should be 49:1.[8]
- Initiator Addition: Add the APS solution (0.1 mol%) to the monomer mixture.[8]
- Degassing: Degas the reaction mixture for 15 minutes to remove dissolved oxygen, which can inhibit polymerization.[8]

- Catalyst Addition and Polymerization: Add TMEDA (1.9 mol% of the total monomer concentration, with a TMEDA:APS ratio of 5:1) as a catalyst.[8]
- Curing: Fill the final mixture into syringes (e.g., 10 mL) and allow it to rest for 24 hours at a controlled temperature of 22 ± 2 °C to ensure complete polymerization and hydrogel formation.[8]

Synthesis and Polymerization Workflow

The synthesis of polymers from **3-sulfopropyl acrylate** monomers can be achieved through various polymerization techniques. Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization is a common method for creating well-defined polymers.

Polymer Synthesis Workflow

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Caption: Workflow for the synthesis of protected 3-sulfopropyl methacrylate polymers via RAFT polymerization.

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